

An In-depth Technical Guide on the Physical Properties of 1-Cyanocyclohexaneacetic Acid

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Compound of Interest

Compound Name: (1-Cyanocyclohexyl)acetic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of 1-cyanocyclohexaneacetic acid, an important intermediate in the synthesis of the neurological drug gabapentin.^{[1][2]} The information is presented to be a valuable resource for professionals in research, development, and quality control.

Core Physical Properties

1-Cyanocyclohexaneacetic acid is a colorless, odorless solid.^[3] Its fundamental physical characteristics are summarized in the table below, providing a clear reference for laboratory and developmental work.

Physical Property	Value	Source
Molecular Formula	C ₉ H ₁₃ NO ₂	[4][5]
Molecular Weight	167.20 g/mol	[4]
Melting Point	98-100 °C	[6]
Boiling Point	356.6 ± 15.0 °C (Predicted)	[1][6]
Density	1.13 ± 0.1 g/cm ³ (Predicted)	[1][6]
pKa	4.72 ± 0.10 (Predicted)	[6]
Solubility	Sparingly soluble in water.[3] Slightly soluble in chloroform and methanol.[1][6]	
Appearance	Colorless solid[3] / Powder[1] [6]	
CAS Number	133481-09-1	[1][3][4][5][7]

Experimental Protocols for Property Determination

While specific experimental documentation for 1-cyanocyclohexaneacetic acid is not publicly detailed, standard methodologies for organic compounds are applicable for the verification of its physical properties.

1. Melting Point Determination

The melting point of a solid organic compound is a crucial indicator of its purity.

- **Apparatus:** A melting point apparatus, such as a Mel-Temp or a similar device, is required.[8]
- **Procedure:**
 - A small, dry sample of 1-cyanocyclohexaneacetic acid is finely powdered and packed into a capillary tube to a depth of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.

- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.[9]

2. Boiling Point Determination (for liquids, adaptable for high-boiling solids)

Given that 1-cyanocyclohexaneacetic acid is a solid at room temperature with a high predicted boiling point, this would be determined under vacuum. The general principle of distillation is used to ascertain the boiling point of a liquid.[8]

- **Apparatus:** A simple distillation setup is used, including a round-bottom flask, a condenser, a thermometer, and a collection flask.[8]
- **Procedure:**
 - The compound is placed in the round-bottom flask.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned correctly to measure the temperature of the vapor.[8]
 - The liquid is heated, and the temperature at which a stable vapor-liquid equilibrium is achieved is recorded as the boiling point.[8]

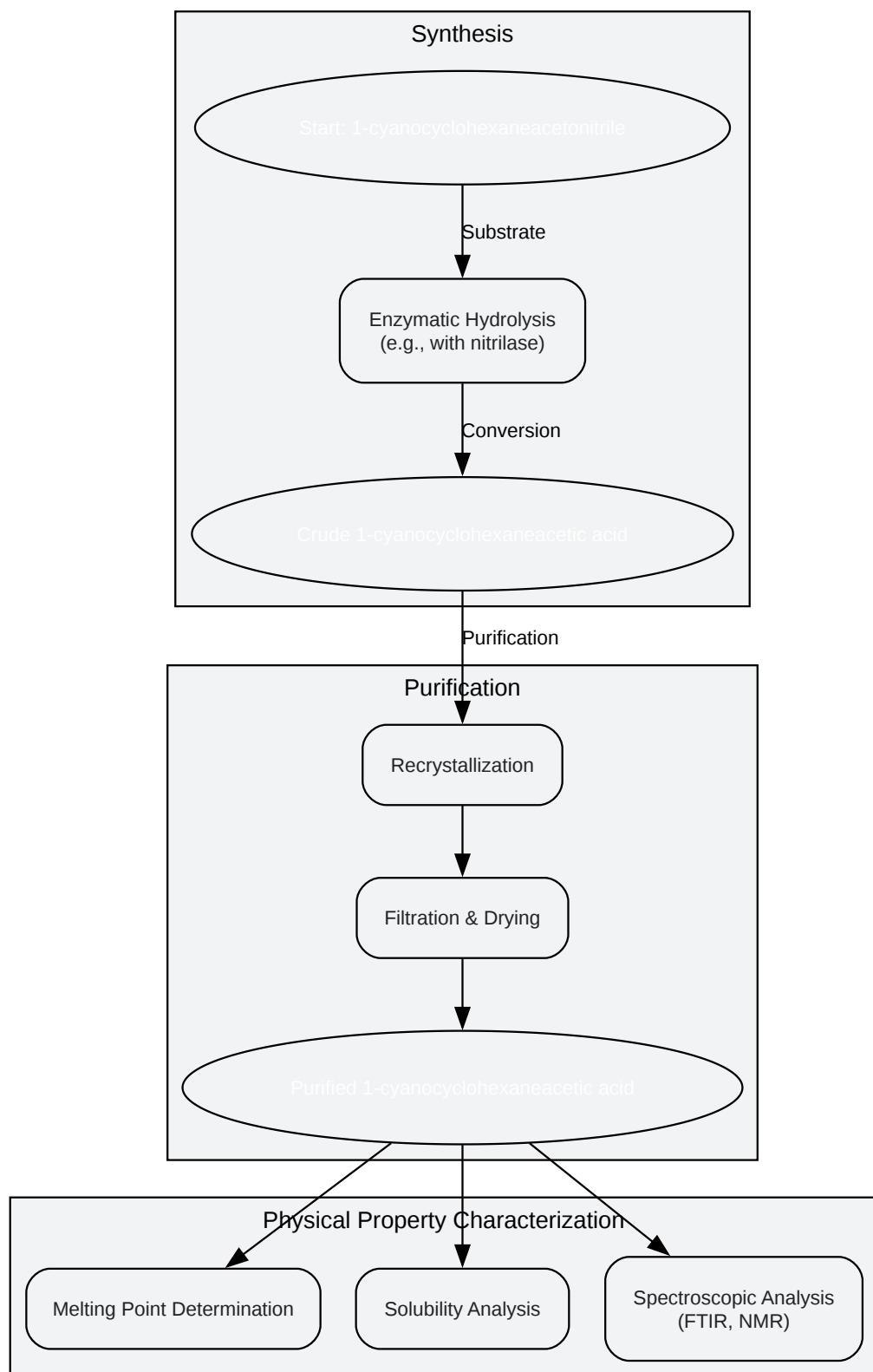
3. Solubility Determination

Solubility tests are fundamental in understanding the behavior of a compound in various solvents.

- **Procedure:**
 - A small, measured amount of 1-cyanocyclohexaneacetic acid is added to a test tube containing a specific volume of the solvent to be tested (e.g., water, ethanol, chloroform).
 - The mixture is agitated to facilitate dissolution.
 - Observations are made to determine if the solid dissolves completely, partially, or not at all.[10] This can be done at various temperatures to create a solubility profile.

Experimental Workflow: Synthesis and Characterization

The following diagram illustrates a typical workflow for the synthesis and subsequent physical characterization of 1-cyanocyclohexaneacetic acid.

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Caption: Workflow for Synthesis and Physical Characterization.

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